

# Technical Guide: 2-Bromo-2-methylpropan-1-amine Hydrobromide

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## Compound of Interest

Compound Name: 2-Bromo-2-methylpropan-1-amine  
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Cat. No.: B2643529

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the core physical characteristics of 2-Bromo-2-methylpropan-1-amine hydrobromide (CAS No: 36565-68-1). This document is intended to be a valuable resource for researchers, scientists, and professionals involved in drug development and other scientific endeavors requiring detailed information about this compound.

## Core Physical Characteristics

2-Bromo-2-methylpropan-1-amine hydrobromide is a solid, appearing as a white to yellow substance.<sup>[1]</sup> While specific experimental data on its melting point, boiling point, and solubility are not readily available in published literature, its molecular formula and weight have been established.

Physical Characteristic	Value	Reference
CAS Number	36565-68-1	[2]
Molecular Formula	C4H11Br2N	[2]
Molecular Weight	232.95 g/mol	[2]
Physical Form	White to Yellow Solid	[1]

Note: Quantitative data for melting point, boiling point, and solubility are not currently available in the public domain.

## Structural Information

The molecular structure of 2-Bromo-2-methylpropan-1-amine hydrobromide is characterized by a propane backbone with a bromine atom and a methyl group attached to the second carbon, and an amine group on the first carbon, which is salified with hydrobromic acid.

## Experimental Protocols

Currently, detailed experimental protocols for the synthesis and characterization of 2-Bromo-2-methylpropan-1-amine hydrobromide are not extensively documented in publicly accessible scientific literature. General synthetic routes for similar bromo-amino compounds often involve the bromination of a suitable amino alcohol precursor followed by salt formation.

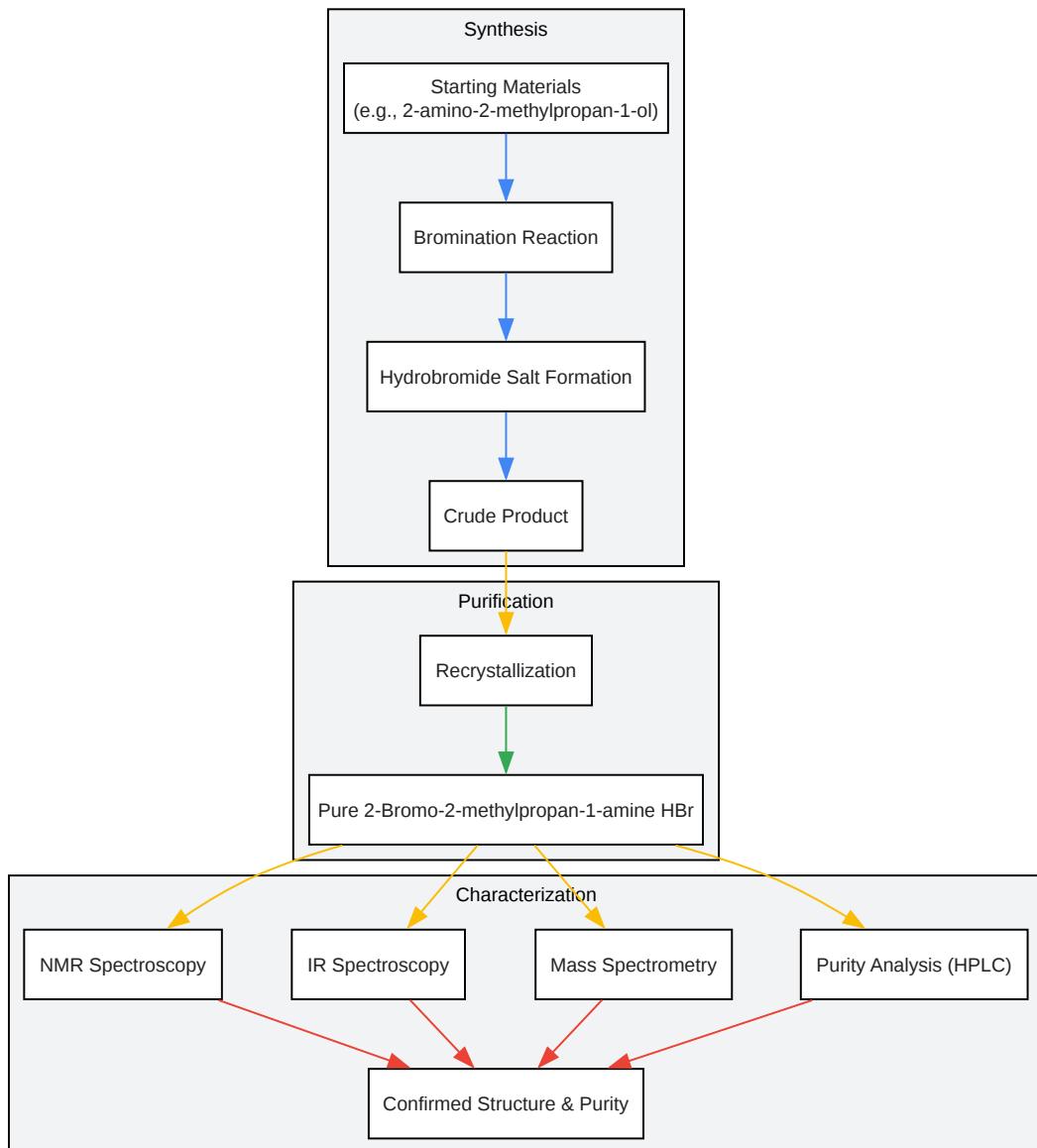
For instance, a general approach could involve the reaction of 2-amino-2-methylpropan-1-ol with a brominating agent, followed by treatment with hydrobromic acid to yield the desired hydrobromide salt. The purification would likely involve recrystallization from an appropriate solvent system.

Characterization would typically involve standard analytical techniques such as Nuclear Magnetic Resonance (NMR) spectroscopy to confirm the molecular structure, Infrared (IR) spectroscopy to identify functional groups, and Mass Spectrometry (MS) to determine the molecular weight. The purity would be assessed by methods like High-Performance Liquid Chromatography (HPLC) or elemental analysis.

## Logical Relationships in Synthesis and Characterization

The following diagram illustrates a generalized workflow for the synthesis and characterization of a chemical compound like 2-Bromo-2-methylpropan-1-amine hydrobromide.

## Generalized Synthesis and Characterization Workflow

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Caption: Generalized workflow for synthesis and characterization.

## Safety Information

While a specific Safety Data Sheet (SDS) for 2-Bromo-2-methylpropan-1-amine hydrobromide is not readily available, general precautions for handling bromo-organic compounds should be followed. These include working in a well-ventilated fume hood, wearing appropriate personal protective equipment (PPE) such as gloves, safety glasses, and a lab coat, and avoiding inhalation, ingestion, and skin contact. For detailed safety information, it is advisable to consult the SDS for structurally similar compounds and to perform a thorough risk assessment before handling.

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## References

- 1. Organic Syntheses Procedure [orgsyn.org]
- 2. 36565-68-1|2-Bromo-2-methylpropan-1-amine hydrobromide|BLD Pharm [bldpharm.com]
- To cite this document: BenchChem. [Technical Guide: 2-Bromo-2-methylpropan-1-amine Hydrobromide]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b2643529#2-bromo-2-methylpropan-1-amine-hbr-physical-characteristics>

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